

Application Notes and Protocols: Safe Handling and Storage of Methyl 3-bromopropanoate

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Compound of Interest

Compound Name: *Br-C3-methyl ester*

Cat. No.: *B1585468*

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Disclaimer: The following procedures are based on the compound Methyl 3-bromopropanoate (CAS No. 3395-91-3), a common chemical fitting the description "**Br-C3-methyl ester**." The user must verify the chemical identity and CAS number of their specific material and consult the manufacturer-provided Safety Data Sheet (SDS) before handling. These notes are intended as a guide and supplement, not a replacement for, the official SDS and institutional safety protocols.

Application Notes

These notes provide a summary of the key safety information, physical properties, and storage requirements for Methyl 3-bromopropanoate.

Hazard Summary

Methyl 3-bromopropanoate is a hazardous chemical that requires careful handling to prevent exposure and injury.^[1] It is classified as a combustible liquid and is harmful if swallowed.^{[1][2]} The primary routes of exposure are inhalation, skin contact, and eye contact.

- Health Hazards:
 - Oral: Harmful if swallowed.^{[1][2]}
 - Skin: Causes skin irritation.^[1] Avoid all direct contact.
 - Eyes: Causes serious eye irritation.^[1]

- Inhalation: May cause respiratory system irritation.[1] Vapors or mists should not be inhaled.[1]
- Physical Hazards:
 - Flammability: Combustible liquid.[1][2] Containers may explode when heated.[1]

Data Presentation: Properties and Storage

All personnel must be familiar with the properties of Methyl 3-bromopropanoate to ensure safe handling and storage.

Table 1: Physical and Chemical Properties of Methyl 3-bromopropanoate

Property	Value
CAS Number	3395-91-3[1][3]
Molecular Formula	C ₄ H ₇ BrO ₂ [3]
Molecular Weight	167.00 g/mol [2][3]
Appearance	Clear, colorless liquid[1][2]
Odor	Odorless[1]
Boiling Point	64 - 66 °C (147.2 - 150.8 °F) @ 18 mmHg[1]
Flash Point	75 °C (167 °F)[1]

| Specific Gravity | 1.530[1] |

Table 2: Storage and Handling Parameters

Parameter	Recommendation
Storage Temperature	Room temperature; store in a cool (<15°C), dry, dark, and well-ventilated place.[1][2][4]
Storage Conditions	Keep container tightly closed.[1][4] Store locked up.[4]
Incompatible Materials	Strong Acids, Strong Bases, Strong Reducing Agents.[1][4]

| Handling Precautions | Keep away from heat, sparks, open flames, and hot surfaces.[1][4] |

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure during handling.[5] The required equipment may vary based on the specific procedure and risk of exposure.

Table 3: Recommended Personal Protective Equipment

Protection Type	Equipment Specification	Purpose
Eye/Face Protection	Chemical safety goggles (ANSI Z87.1 compliant). Use a face shield for splash-prone tasks.[1][6]	Protects against splashes and eye irritation.[1]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile). Lab coat. Closed-toe shoes.[1][5][7]	Prevents skin contact and irritation.[1]

| Respiratory Protection | Handle only in a certified chemical fume hood or a well-ventilated area.[1][4] | Prevents inhalation of irritating vapors.[1] |

Experimental Protocols

Adherence to the following protocols is essential for the safe use of Methyl 3-bromopropanoate in a laboratory setting.

Protocol: General Handling and Use

This protocol outlines the standard procedure for handling Methyl 3-bromopropanoate.

- Preparation:
 - Ensure a certified chemical fume hood is operational.
 - Verify that an emergency eyewash station and safety shower are accessible and unobstructed.[\[1\]](#)
 - Don all required PPE as specified in Table 3.
 - Cover the work surface with disposable, absorbent bench paper.[\[8\]](#)
- Handling:
 - Perform all manipulations of the chemical inside the chemical fume hood to minimize inhalation exposure.[\[8\]](#)
 - Ground all equipment when transferring the liquid to prevent static discharge, as it is a combustible liquid.
 - Open the container slowly on a stable surface.
 - Dispense the required amount carefully, avoiding splashes.
 - Keep the container tightly sealed when not in use.[\[1\]](#)[\[4\]](#)
- Post-Handling:
 - After handling, decontaminate the work area.
 - Carefully remove and properly dispose of all contaminated PPE and bench paper as hazardous waste.[\[8\]](#)

- Wash hands and any exposed skin thoroughly with soap and water.[\[1\]](#)[\[4\]](#)[\[8\]](#)

Protocol: Emergency Spill Response

This protocol provides steps for managing an incidental spill (<1 Liter) of Methyl 3-bromopropionate. For larger spills, evacuate the area and contact emergency services.[\[9\]](#)

- Immediate Actions:

- Alert all personnel in the immediate area of the spill.[\[10\]](#)[\[11\]](#)
- If safe to do so, remove all ignition sources from the area.[\[1\]](#)[\[4\]](#)
- Evacuate the area if you feel unwell or if vapors are overwhelming.[\[11\]](#)

- Containment & Cleanup:

- Don appropriate PPE, including safety goggles, double nitrile gloves, and a lab coat.
- Prevent the spill from entering drains by creating a dike with an inert absorbent material (e.g., vermiculite, sand, or commercial absorbent pads).[\[10\]](#)[\[12\]](#)
- Slowly cover the spill with the absorbent material, working from the outside in.[\[10\]](#)
- Allow the chemical to be fully absorbed.

- Disposal & Decontamination:

- Carefully scoop the absorbed material into a labeled, leak-proof hazardous waste container.[\[10\]](#)[\[12\]](#)
- Wash the spill area with soap and water, collecting the rinse water for disposal as hazardous waste.[\[10\]](#)
- Dispose of all contaminated materials (gloves, absorbent, etc.) in the designated hazardous waste container.[\[12\]](#)
- Report the incident to the laboratory supervisor.[\[10\]](#)

Protocol: Waste Disposal

All waste containing Methyl 3-bromopropanoate must be treated as hazardous waste.

- Waste Collection:
 - Collect all liquid waste containing this chemical in a designated, sealed, and properly labeled hazardous waste container.[8]
 - Collect all solid waste, including contaminated gloves, paper towels, and empty containers, in a separate, clearly labeled hazardous waste container.[8]
 - Do not pour any waste down the drain.[1][4][8]
- Waste Storage:
 - Store waste containers in a designated, well-ventilated secondary containment area, away from incompatible materials.
- Disposal:
 - Arrange for waste pickup and disposal through your institution's Environmental Health and Safety (EHS) office.[1][4]

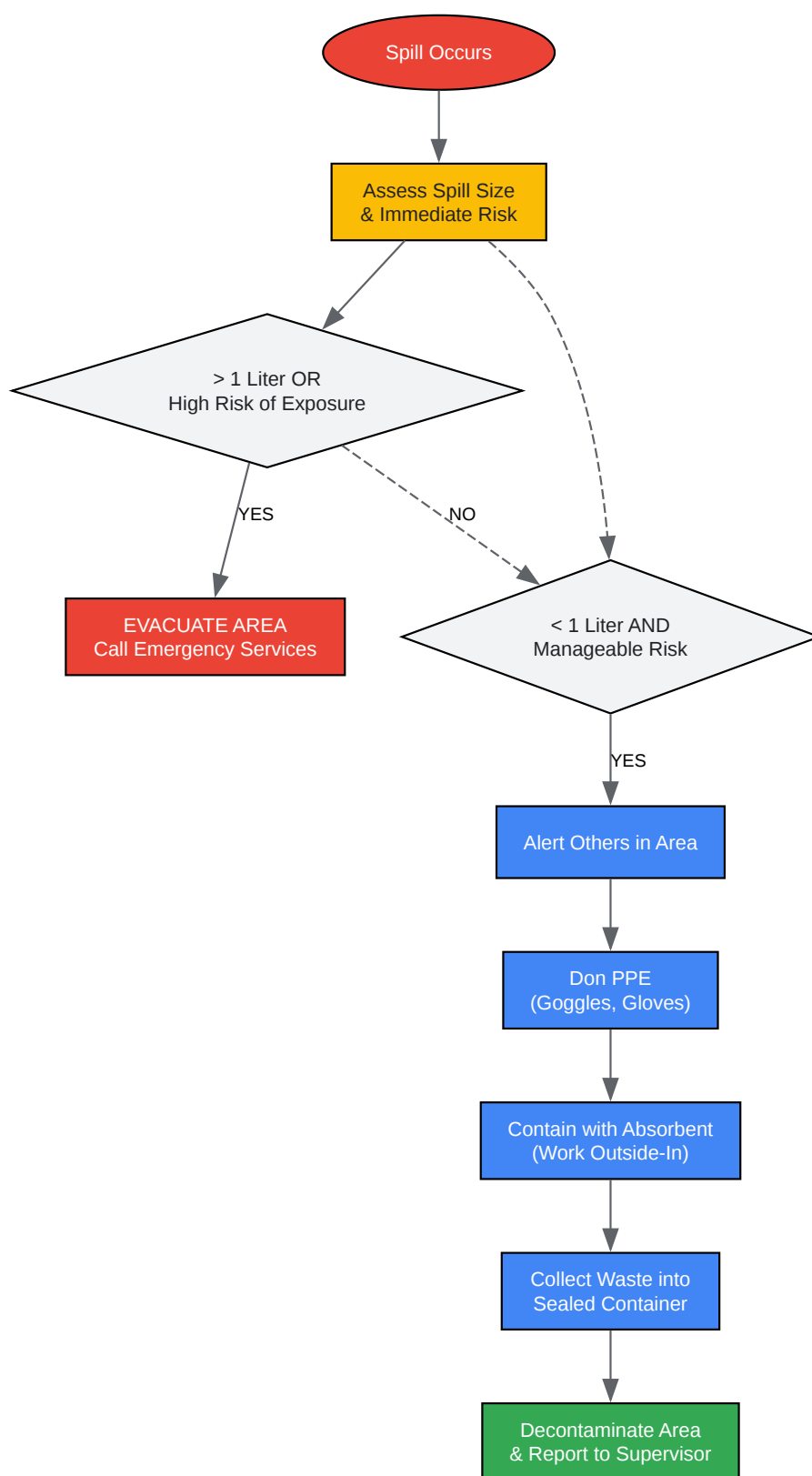
Visualizations

The following diagrams illustrate key workflows for ensuring safety.



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Caption: Workflow for safe handling of Methyl 3-bromopropanoate.



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Caption: Decision tree for responding to a chemical spill.

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